

# 4-(Dimethylamino)butanoyl chloride molecular weight and structure

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## Compound of Interest

Compound Name: 4-(Dimethylamino)butanoyl chloride

Cat. No.: B3096242

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## An In-depth Technical Guide to 4-(Dimethylamino)butanoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

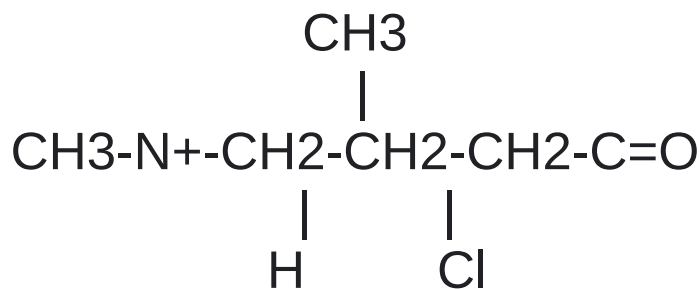
This guide provides a comprehensive overview of the chemical and physical properties, synthesis, reactivity, and applications of **4-(dimethylamino)butanoyl chloride**, a versatile reagent in organic and medicinal chemistry.

## Molecular Structure and Physicochemical Properties

**4-(Dimethylamino)butanoyl chloride** is a bifunctional molecule containing a reactive acyl chloride and a tertiary amine. It is most commonly handled as its hydrochloride salt to improve stability and ease of handling, as the free base is susceptible to polymerization and other side reactions. The hydrochloride salt is a more stable, crystalline solid.

Chemical Structure:

Below is a simplified representation of the chemical structure of **4-(Dimethylamino)butanoyl chloride** hydrochloride.



## 4-(Dimethylamino)butanoyl chloride hydrochloride

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Caption: Chemical structure of **4-(Dimethylamino)butanoyl chloride** hydrochloride.

Table 1: Physicochemical Properties of **4-(Dimethylamino)butanoyl Chloride** and its Hydrochloride Salt

Property	4-(Dimethylamino)butanoyl Chloride (Free Base)	4-(Dimethylamino)butanoyl Chloride Hydrochloride
CAS Number	127527-22-4[1][2]	98827-32-8[3][4]
Molecular Formula	C <sub>6</sub> H <sub>12</sub> ClNO[1][3]	C <sub>6</sub> H <sub>13</sub> Cl <sub>2</sub> NO[4]
Molecular Weight	149.62 g/mol [1][3]	186.08 g/mol [3][4]
Appearance	Unstable liquid/solid	Crystalline solid
Solubility	Soluble in organic solvents, reacts with water	Soluble in polar organic solvents

## Synthesis of 4-(Dimethylamino)butanoyl Chloride Hydrochloride

The synthesis of **4-(dimethylamino)butanoyl chloride** hydrochloride is typically achieved from its corresponding carboxylic acid, 4-(dimethylamino)butanoic acid hydrochloride. The latter can

be synthesized from commercially available precursors.

## Experimental Protocol: Synthesis of 4-(Dimethylamino)butanoic Acid Hydrochloride

A common starting material for the synthesis is N-methyl-2-pyrrolidone, which is hydrolyzed under acidic conditions.

- To a round-bottom flask equipped with a reflux condenser, add N-methyl-2-pyrrolidone and concentrated hydrochloric acid.
- Heat the mixture to reflux at approximately 165°C for 9 hours. Additional concentrated hydrochloric acid may be required during the reaction to ensure completion.
- After the reaction is complete, remove the excess hydrochloric acid by distillation under reduced pressure.
- Dissolve the resulting solid residue in cold acetone and stir until crystallization is complete.
- Collect the white solid product by filtration, wash with cold acetone, and dry under vacuum. The reported melting point of the product is 124-126°C.

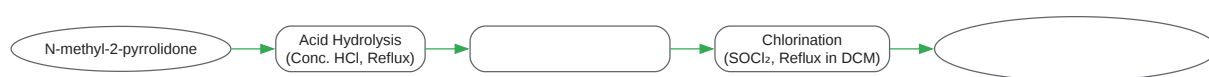
## Experimental Protocol: Synthesis of 4-(Dimethylamino)butanoyl Chloride Hydrochloride

The conversion of the carboxylic acid to the acyl chloride is typically performed using thionyl chloride (SOCl<sub>2</sub>).

- Suspend 4-(dimethylamino)butanoic acid hydrochloride in an anhydrous solvent such as dichloromethane (DCM) in a flask equipped with a reflux condenser and a gas outlet to vent HCl and SO<sub>2</sub> produced during the reaction.
- Slowly add an excess of thionyl chloride (approximately 2 equivalents) to the suspension at room temperature with stirring.
- Heat the reaction mixture to reflux (around 60°C for DCM) until the evolution of gas ceases and the reaction is complete (typically 2-4 hours).

- Remove the excess thionyl chloride and solvent by rotary evaporation under reduced pressure to yield the crude **4-(dimethylamino)butanoyl chloride** hydrochloride.
- The product can be used directly for many applications or recrystallized from an appropriate solvent system if higher purity is required.

The following diagram illustrates the workflow for the synthesis of **4-(dimethylamino)butanoyl chloride** hydrochloride.



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Caption: Synthesis workflow for **4-(Dimethylamino)butanoyl chloride** hydrochloride.

## Applications in Peptide Synthesis

**4-(Dimethylamino)butanoyl chloride** hydrochloride is a valuable reagent in peptide synthesis, where it can be used as a coupling agent to form amide bonds. The acyl chloride is highly reactive towards the N-terminal amine of an amino acid or peptide.

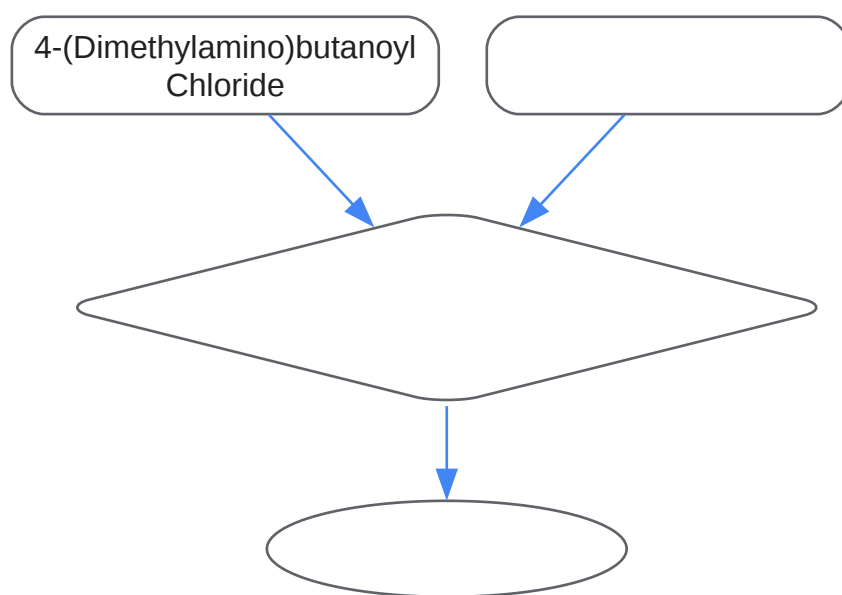
## Experimental Protocol: Peptide Coupling

The following is a representative protocol for the use of **4-(dimethylamino)butanoyl chloride** hydrochloride in a solution-phase peptide coupling reaction.

- Dissolve the N-terminally deprotected amino acid or peptide in an anhydrous aprotic solvent such as dichloromethane (DCM) or dimethylformamide (DMF).
- Add a non-nucleophilic base, such as diisopropylethylamine (DIEA), to neutralize the hydrochloride salt of the amine and the HCl that will be generated during the reaction.
- In a separate flask, dissolve **4-(dimethylamino)butanoyl chloride** hydrochloride in anhydrous DCM.
- Slowly add the solution of the acyl chloride to the amino acid solution at 0°C with stirring.

- Allow the reaction to warm to room temperature and stir until the reaction is complete, as monitored by an appropriate technique such as thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- Upon completion, the reaction is quenched, and the product is isolated and purified using standard workup and chromatography procedures.

The diagram below illustrates the role of **4-(dimethylamino)butanoyl chloride** in peptide bond formation.



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## References

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2. (2E)-4-(dimethylamino)but-2-enoyl chloride hydrochloride | C<sub>6</sub>H<sub>11</sub>Cl<sub>2</sub>NO | CID 21917321 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. 4-(Dimethylamino)butanoyl chloride hydrochloride | 98827-32-8 | Benchchem [benchchem.com]
- 4. (2E)-4-(Dimethylamino)-2-butenoyl chloride | C<sub>6</sub>H<sub>10</sub>ClNO | CID 10012053 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [4-(Dimethylamino)butanoyl chloride molecular weight and structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3096242#4-dimethylamino-butanoyl-chloride-molecular-weight-and-structure]

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